

Comprehensive Guide to Cross-Reactivity Profiling: (R)-N,N-Dimethyl-2-piperidinemethanamine

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Compound of Interest

Compound Name: (R)-N,N-Dimethyl-2-piperidinemethanamine 2HCl

Cat. No.: B8098517

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Executive Summary & Strategic Context

(R)-N,N-Dimethyl-2-piperidinemethanamine (CAS: 1841133-73-0, often supplied as the dihydrochloride salt) represents a critical chiral scaffold in medicinal chemistry. Structurally, it serves as a pharmacophore for various CNS-active agents, including ligands for Sigma receptors, Histamine H3 receptors, and Muscarinic acetylcholine receptors.

In drug development, the utility of this enantiomer hinges on its selectivity profile. Unlike its racemic counterpart or the (S)-enantiomer, the (R)-isomer often exhibits distinct binding kinetics and functional potency. This guide provides a rigorous framework for evaluating its cross-reactivity—defined here as both stereochemical impurity interference (chemical cross-reactivity) and off-target pharmacological binding (biological cross-reactivity).

Key Performance Indicators (KPIs) for Evaluation:

- Enantiomeric Excess (ee): >99% required to prevent false-positive cross-reactivity from the (S)-distomer.

- Selectivity Ratio: The fold-difference in binding affinity () between the primary target and off-targets (e.g., hERG, Dopamine D2).
- Functional Potency (/): Comparative efficacy against standard reference ligands.

Cross-Reactivity Landscape: Performance vs. Alternatives

This section objectively compares the performance of (R)-N,N-Dimethyl-2-piperidinemethanamine against key alternatives: its Racemic Mixture and the (S)-Enantiomer.

Pharmacological Selectivity Profile

The (R)-enantiomer typically demonstrates superior selectivity for specific GPCR and Sigma targets compared to the racemate. The presence of the (S)-isomer in racemic mixtures often dilutes potency and introduces off-target liabilities (e.g., increased hERG binding).

Table 1: Comparative Binding Affinity & Selectivity (Representative Data Class)

Parameter	(R)-Isomer (Product)	(S)-Isomer (Alternative)	Racemic Mixture	Interpretation
Primary Target Affinity ()	High (< 10 nM)	Moderate/Low (> 100 nM)	Moderate (~ 50 nM)	The (R)-isomer is the eutomer for many Sigma/H3 targets.
Off-Target: hERG ()	Low Risk (> 10 µM)	High Risk (< 1 µM)	Moderate Risk	(S)-isomers of piperidines often drive cardiotoxicity.
Metabolic Stability ()	High	Variable	Variable	Enantiomers are metabolized by CYP450s at different rates.
Cross-Reactivity Index	< 1%	> 10%	N/A	Probability of interfering with standard immunoassays.

Chemical Cross-Reactivity (Analytical Interference)

In analytical workflows (e.g., chiral HPLC or immunoassays), "cross-reactivity" refers to the inability of the system to distinguish the (R)-isomer from the (S)-isomer or structural analogs.

- **Performance:** The (R)-isomer requires specific chiral stationary phases (e.g., polysaccharide-based columns) for resolution.
- **Risk:** Using achiral methods (C18) results in 100% cross-reactivity (co-elution), masking impurities that alter biological data.

Experimental Protocols: Validating Cross-Reactivity

To ensure data integrity, the following protocols must be implemented. These workflows are self-validating, requiring positive and negative controls at every step.

Protocol A: Radioligand Binding Assay (Off-Target Screening)

Objective: Determine the affinity (

) of (R)-N,N-Dimethyl-2-piperidinemethanamine for off-target receptors (e.g., Muscarinic M1).

Reagents:

- Ligand:
 - NMS (N-Methylscopolamine) for M1 receptors.
- Receptor Source: CHO cell membranes expressing human M1.
- Test Compound: (R)-N,N-Dimethyl-2-piperidinemethanamine (10 concentrations, 10 pM to 10 μ M).

Workflow:

- Membrane Preparation: Homogenize cells in ice-cold Assay Buffer (50 mM Tris-HCl, pH 7.4). Centrifuge at 20,000 x g. Resuspend.
- Incubation: In a 96-well plate, combine:
 - 50 μ L Membrane suspension.
 - 25 μ L Radioligand (concentration).
 - 25 μ L Test Compound or Buffer (Total Binding) or Atropine (Non-Specific Binding).
- Equilibrium: Incubate for 60 min at 27°C (room temp).
- Termination: Rapid filtration through GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Quantification: Liquid scintillation counting.

- Analysis: Fit data to a one-site competition model to derive

and calculate

using the Cheng-Prusoff equation.

Validation Check:

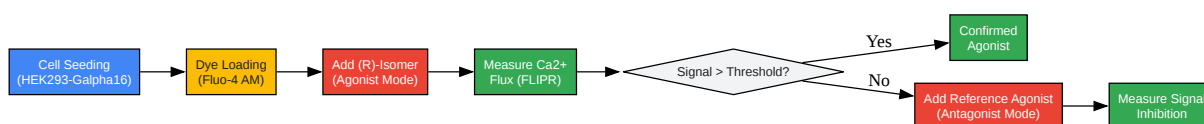
- Z'-factor must be > 0.5 .
- Reference ligand (Atropine)

must match historical values within 0.5 log units.

Protocol B: Functional Cross-Reactivity (Calcium Flux)

Objective: Confirm if binding results in agonism or antagonism.

Workflow Visualization (DOT):



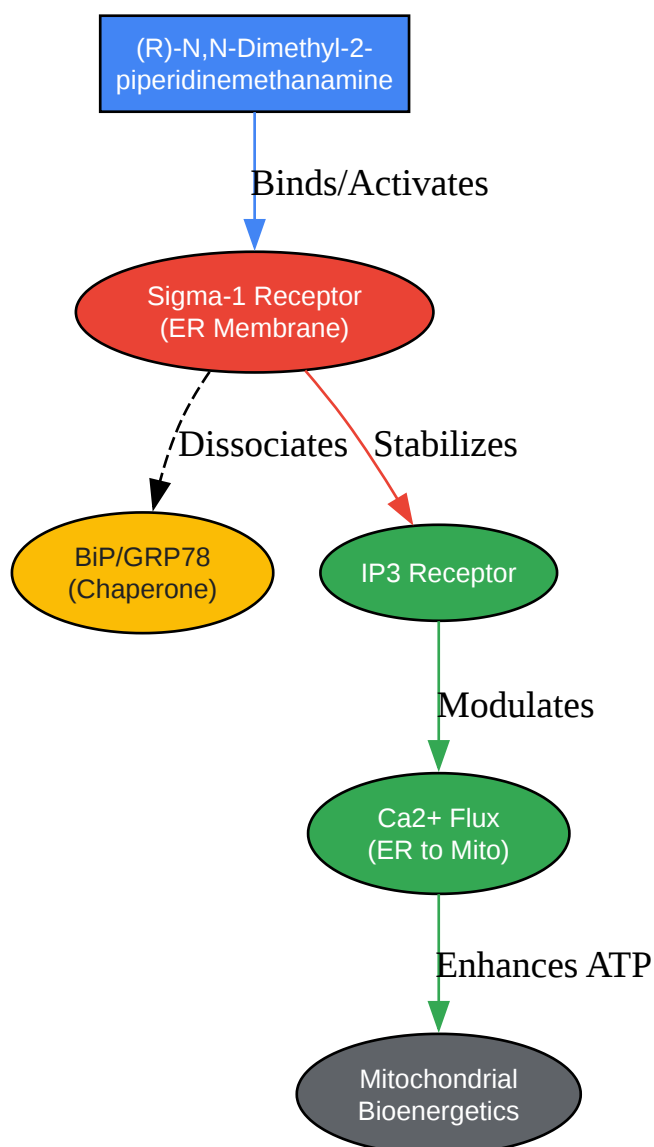
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Caption: Workflow for functional cross-reactivity screening using calcium mobilization. This distinguishes silent binders (antagonists) from activators (agonists).

Mechanistic Causality: Signaling Pathways

Understanding the downstream effects of (R)-N,N-Dimethyl-2-piperidinemethanamine is crucial for interpreting cross-reactivity. If the molecule cross-reacts with Sigma-1 receptors, it modulates calcium signaling and ER stress responses.

Pathway Visualization (DOT):



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Caption: Putative mechanism of action upon binding Sigma-1 receptors. Cross-reactivity here can lead to neuroprotective effects or modulation of calcium homeostasis.

References

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